

# physicochemical properties of 5-tert-Butyl-1H-imidazole-4-carbaldehyde

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## Compound of Interest

Compound Name: 5-tert-Butyl-1H-imidazole-4-carbaldehyde

Cat. No.: B3022032

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An In-depth Technical Guide to the Physicochemical Properties of **5-tert-Butyl-1H-imidazole-4-carbaldehyde**

## Abstract

**5-tert-Butyl-1H-imidazole-4-carbaldehyde** (CAS No: 714273-83-3) is a heterocyclic building block of significant interest in medicinal chemistry and drug discovery. Its unique molecular architecture, featuring a sterically demanding tert-butyl group and a reactive carbaldehyde function on an imidazole scaffold, provides a versatile platform for the synthesis of complex, biologically active molecules. This guide offers a comprehensive analysis of its core physicochemical properties, spectral characteristics, reactivity, and handling protocols. We will explore the causal relationships between its structure and properties, providing field-proven insights for researchers, scientists, and drug development professionals aiming to leverage this compound in their synthetic programs.

## Core Physicochemical & Structural Properties

The inherent properties of **5-tert-Butyl-1H-imidazole-4-carbaldehyde** are dictated by the interplay of its three primary functional components: the aromatic imidazole ring, the bulky lipophilic tert-butyl group, and the electrophilic aldehyde. The imidazole moiety provides a site for hydrogen bonding and potential coordination, while the tert-butyl group enhances solubility in organic media and can provide metabolic stability in derivative compounds.

## Key Physicochemical Data

The essential physicochemical properties are summarized below, providing a foundational dataset for experimental design.

Property	Value	Source(s)
CAS Number	714273-83-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O	
Molecular Weight	152.19 g/mol	[1]
Appearance	Off-white to pale brown solid/crystalline powder	[2][3]
Melting Point	122-124 °C	[1]
pKa (Predicted)	11.53 ± 0.10	[2]
Purity	≥95%	[1]

## Structural Representation

The molecular structure is key to understanding its reactivity and interactions.

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## References

- 1. 714273-83-3 Cas No. | 5-tert-Butyl-1H-imidazole-4-carbaldehyde | Apollo [store.apolloscientific.co.uk]
- 2. 5-(tert-Butyl)-1H-imidazole-4-carbaldehyde CAS#: 714273-83-3 [m.chemicalbook.com]
- 3. Imidazole-4-carboxaldehyde, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]

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